

Technical Support Center: Improving the Stability of Polymethoxyflavones in Solution

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 5-Hydroxy-3,6,7,8,3'-
pentamethoxy-4',5'-
methylenedioxyflavone

Cat. No.: B15596381

[Get Quote](#)

Welcome to the Technical Support Center for polymethoxyflavone (PMF) stability. This guide is designed for researchers, scientists, and drug development professionals who are working with these promising bioactive compounds. Polymethoxyflavones, a unique class of flavonoids found abundantly in citrus peels, are characterized by multiple methoxy groups on their flavonoid backbone.[1][2] This structural feature contributes to their notable metabolic stability and high bioavailability compared to other flavonoids.[3] However, their hydrophobic nature and susceptibility to degradation in solution can present significant challenges during experimental work.[4][5]

This resource provides in-depth troubleshooting advice, answers to frequently asked questions, and validated protocols to help you maintain the integrity of your PMFs in solution, ensuring the accuracy and reproducibility of your results.

Section 1: Troubleshooting Guide

This section addresses common issues encountered during the handling of PMF solutions in a direct question-and-answer format.

Q1: My PMF solution is changing color, often turning yellow or brown. What is causing this and how can I prevent it?

A: A color change is a primary visual indicator of PMF degradation, specifically oxidation.^[6] The phenolic hydroxyl groups present in some PMFs or their metabolites can be oxidized to form quinones. These quinones can subsequently polymerize, leading to the formation of colored brown compounds.^[6] This process is accelerated by several key factors:

- Presence of Oxygen: Oxygen is the primary oxidizing agent.
- High pH (Alkaline Conditions): Flavonoids are generally less stable in alkaline environments, which promote oxidation.^{[6][7]}
- Elevated Temperature: Higher temperatures increase the rate of chemical degradation.^{[7][8]}
- Light Exposure: UV radiation, in particular, can initiate and accelerate photodegradation.^[6]
- Metal Ions: Transition metals like iron (Fe^{3+}) and copper (Cu^{2+}) can act as catalysts for oxidation.^[6]

To prevent this, a multi-faceted approach is required:

- Limit Oxygen Exposure: Prepare solutions using deoxygenated solvents. This can be achieved by sparging the solvent with an inert gas like nitrogen or argon for 15-20 minutes.^[6] When storing solutions, displace the headspace in the vial with an inert gas before sealing.
- Control pH: Maintain a slightly acidic pH (ideally pH 3-6) for your solutions, as PMFs are generally more stable under these conditions.^{[6][9]}
- Work at Low Temperatures: Perform extractions and prepare solutions at reduced temperatures (e.g., on ice or in a 4°C environment) to slow down degradation kinetics.^[6]
- Protect from Light: Always use amber-colored glassware or wrap containers in aluminum foil to shield the solution from light.^[6]

- Incorporate Stabilizers: Add antioxidants like L-ascorbic acid (0.1% w/v) and a metal chelator such as disodium EDTA (0.1-1 mM) to your solvent system to inhibit oxidative pathways and bind catalytic metal ions.[6]

Q2: I'm observing a significant loss of my target PMF peak and the appearance of new, unknown peaks in my HPLC chromatogram. What's happening?

A: This chromatographic profile strongly suggests that your PMF is degrading under your current analytical or sample preparation conditions. The loss of the parent peak corresponds to the degradation of the target analyte, while the new peaks represent the degradation products.

Here's a systematic approach to troubleshoot this issue:

- Review Your Sample Preparation Solvent: As detailed in Q1, your solvent is the first line of defense. Ensure it is deoxygenated, slightly acidic, and contains antioxidants and chelators. A common stabilizing solvent is 80:20 methanol/water with 0.1% ascorbic acid and 1 mM EDTA, adjusted to pH ~3.0.[6]
- Assess Temperature During Sample Processing: Are your samples being exposed to heat during extraction, sonication, or evaporation? Flavonoids are often heat-sensitive.[7] Try to minimize heat exposure or perform these steps at lower temperatures.
- Evaluate Autosampler Conditions: If samples are sitting in an autosampler for an extended period, degradation can occur. Use a cooled autosampler (e.g., set to 4°C) if possible. Prepare samples in smaller batches if a cooled autosampler is not available.
- Check Mobile Phase pH: While most reverse-phase methods use an acidic mobile phase (e.g., with 0.1% formic acid), ensure that the pH is compatible with your specific PMF's stability.[3]
- Internal Standard: The use of a stable isotope-labeled internal standard is crucial for accurate quantification, as it can help correct for variations and degradation during sample preparation and analysis.[10]

Q3: My PMF is precipitating out of my aqueous solution or cell culture medium. How can I improve its solubility?

A: Polymethoxyflavones are highly lipophilic and have poor aqueous solubility, which often leads to precipitation, especially when diluting a concentrated organic stock solution into an aqueous medium.^{[4][11]} This can lead to inaccurate concentrations and unreliable experimental results.^[11]

Here are several effective strategies to enhance solubility:

- **Co-Solvent Systems:** The most common approach is to first dissolve the PMF in a small amount of a water-miscible organic solvent, such as dimethyl sulfoxide (DMSO), to create a high-concentration stock solution.^{[11][12]} When preparing the final working solution, dilute this stock into your aqueous buffer or medium. It is critical to ensure the final concentration of the organic solvent is low (typically $\leq 0.5\%$ for DMSO in cell culture) to avoid cytotoxicity.^[12]
- **Complexation with Cyclodextrins:** Cyclodextrins are cyclic oligosaccharides that can encapsulate hydrophobic molecules within their cavity, forming an inclusion complex that is water-soluble.^{[12][13][14]} Hydroxypropyl- β -cyclodextrin (HP- β -CD) is particularly effective for this purpose and can increase the aqueous solubility of PMFs significantly.^{[12][13]}
- **pH Adjustment:** While PMFs lack easily ionizable groups, the solubility of some flavonoids can be pH-dependent.^[12] Generally, flavonoids are more soluble in alkaline solutions; however, this must be balanced with the fact that they are also less stable at high pH.^{[11][15]} This strategy should be approached with caution.
- **Formulation Approaches:** For in vivo studies or more complex applications, advanced formulation strategies like nanoemulsions, solid lipid nanoparticles (SLNs), or viscoelastic emulsions can be used to encapsulate and stabilize PMFs.^{[4][12][16][17]}

Section 2: Frequently Asked Questions (FAQs)

FAQ 1: What are the primary factors that cause PMF degradation in solution?

The five most critical factors are high pH (alkaline conditions), elevated temperature, exposure to light (especially UV), the presence of oxygen, and catalytic metal ions.^[6] Flavonoids are generally more stable under acidic conditions and at lower temperatures.^{[6][7]}

FAQ 2: How does the structure of PMFs affect their stability?

The methylation of hydroxyl groups in PMFs is a key structural feature that enhances their stability compared to their hydroxylated flavonoid counterparts.[3] This methylation prevents rapid metabolism through glucuronidation or sulfation and protects these sites from direct oxidation, leading to greater metabolic stability.[3] Glycosylated flavonoids also tend to be more resistant to heat than their aglycone forms.[7]

FAQ 3: What is the best way to store PMF stock solutions?

For long-term storage, PMF stock solutions (typically dissolved in a solvent like DMSO) should be stored in small, single-use aliquots at -20°C or -80°C to avoid repeated freeze-thaw cycles.[10][11] The vials should be amber-colored or protected from light. Before freezing, flushing the vial's headspace with nitrogen or argon can provide additional protection against oxidation.[6]

FAQ 4: Can you explain encapsulation in more detail and how it helps?

Encapsulation is a process where the PMF molecule (the "guest") is enclosed within a larger molecule or structure (the "host"). This shields the PMF from the surrounding environment.[18][19][20]

- **Cyclodextrin Encapsulation:** The hydrophobic PMF is entrapped within the hydrophobic cavity of the cyclodextrin molecule. The exterior of the cyclodextrin is hydrophilic, making the entire complex water-soluble and protecting the enclosed PMF from hydrolysis and oxidation.[14][21][22]
- **Nanoformulations (e.g., SLNs, Nanoemulsions):** These techniques entrap the PMF within a lipid-based nanoparticle or a tiny oil droplet.[12][23] This not only improves solubility and stability but can also enhance bioavailability for in vivo applications.[16][23]

FAQ 5: What analytical techniques are best for monitoring PMF stability?

High-Performance Liquid Chromatography (HPLC) with UV detection is a robust and widely used method for quantifying PMFs and their degradation products.[1][24][25] Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) offers even greater sensitivity and selectivity, which is crucial for identifying and quantifying metabolites and degradation products at low concentrations.[3][10]

Section 3: Protocols & Methodologies

Protocol 3.1: Preparation of a Stabilized PMF Working Solution

This protocol describes the preparation of a PMF solution suitable for most in vitro cell-based assays, minimizing degradation and solubility issues.

Materials:

- Polymethoxyflavone (PMF) powder
- Cell-culture grade Dimethyl Sulfoxide (DMSO)
- Sterile, amber-colored microcentrifuge tubes
- Vortex mixer and/or sonicator
- Aqueous buffer or cell culture medium

Procedure:

- **Weighing:** Accurately weigh the desired amount of PMF powder in a sterile, amber-colored microcentrifuge tube.
- **Initial Dissolution:** Add a minimal volume of sterile DMSO to the tube to create a high-concentration stock solution (e.g., 20-50 mM).
- **Solubilization:** Vortex the solution vigorously. If necessary, briefly sonicate in a water bath to ensure the compound is completely dissolved. Visually inspect the solution against a light source to confirm there is no remaining particulate matter.[\[11\]](#)
- **Storage:** Store this stock solution in single-use aliquots at -80°C, protected from light.[\[11\]](#)
- **Preparation of Working Solution:** When ready to use, thaw an aliquot of the stock solution. Dilute it into your pre-warmed aqueous buffer or cell culture medium to the final desired concentration. Crucially, ensure the final DMSO concentration remains non-toxic to your

experimental system (typically <0.5%).^[12] Mix thoroughly by gentle inversion immediately after dilution to prevent precipitation.

Protocol 3.2: General Method for Assessing PMF Stability by HPLC

This protocol outlines a general workflow to evaluate the stability of a PMF under specific conditions (e.g., different pH, temperature, or light exposure).

Workflow:

- **Sample Preparation:** Prepare your PMF solution under the desired test conditions. For example, to test pH stability, prepare identical solutions in buffers of varying pH (e.g., pH 3, 5, 7, 9).
- **Initial Analysis (T=0):** Immediately after preparation, inject an aliquot of each sample into the HPLC system to determine the initial concentration (C_0) and peak area of the PMF. This serves as your baseline.
- **Incubation:** Store the samples under the defined conditions. For example, for a thermostability study, place vials in incubators at different temperatures (e.g., 4°C, 25°C, 40°C). For a photostability study, expose one set of samples to a controlled light source while keeping a control set in the dark.
- **Time-Point Analysis:** At predetermined time intervals (e.g., 1, 2, 4, 8, 24 hours), withdraw an aliquot from each sample and analyze it by HPLC.
- **Data Analysis:**
 - Quantify the PMF peak area at each time point (C_t).
 - Calculate the percentage of PMF remaining: $(\% \text{ Remaining}) = (C_t / C_0) * 100$.
 - Plot the percentage of remaining PMF against time. This degradation curve can be used to determine the half-life ($t_{1/2}$) of the PMF under each condition.

Typical HPLC Conditions:

- System: UHPLC or HPLC with a UV/Vis or DAD detector.
- Column: C18 Reverse-Phase Column (e.g., 2.1 x 150 mm, 3.0 μm).^[3]
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.^[3]
- Gradient: A typical gradient might run from 20% B to 80% B over 25-30 minutes. This must be optimized for your specific PMF.^[3]
- Flow Rate: 0.25 mL/min.^[3]
- Detection: Monitor at the λ_{max} of your PMF (often around 330-340 nm).

Protocol 3.3: Basic Guide to PMF Encapsulation with HP- β -Cyclodextrin

This protocol provides a simple method for preparing a water-soluble PMF inclusion complex for in vitro studies.

Materials:

- Polymethoxyflavone (PMF)
- Hydroxypropyl- β -cyclodextrin (HP- β -CD)
- Deionized water
- Magnetic stirrer and stir bar
- 0.22 μm syringe filter

Procedure:

- Prepare HP- β -CD Solution: Dissolve HP- β -CD in deionized water to create a concentrated solution (e.g., 40% w/v). Gentle warming and stirring can aid dissolution.

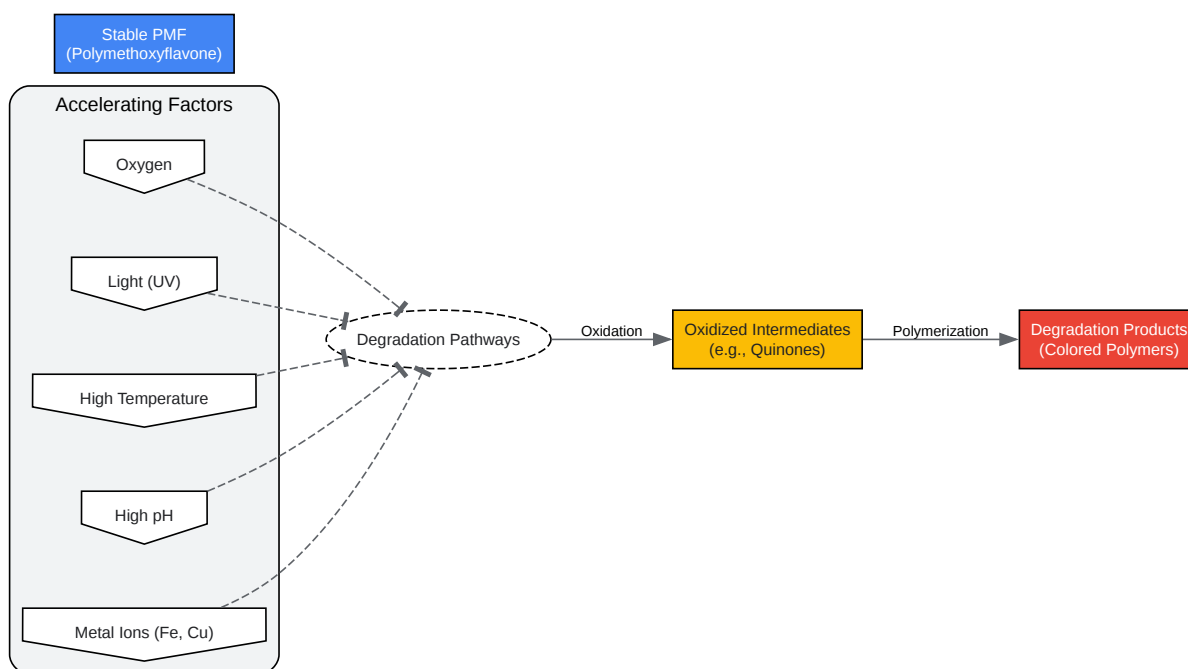
- Add PMF: While stirring, add the PMF powder to the HP- β -CD solution. A 1:1 molar ratio of PMF to HP- β -CD is a good starting point.[13]
- Complexation: Seal the container and stir the mixture at room temperature for 24-48 hours, protected from light.
- Clarification: After stirring, the solution should appear clear. If any undissolved PMF remains, the solution can be centrifuged or filtered through a 0.22 μ m syringe filter to remove it.
- Usage: The resulting clear solution contains the water-soluble PMF/HP- β -CD inclusion complex, which can now be easily diluted into aqueous buffers.

Section 4: Data & Visualizations

Table 1: Key Stabilizing Agents and Their Mechanisms

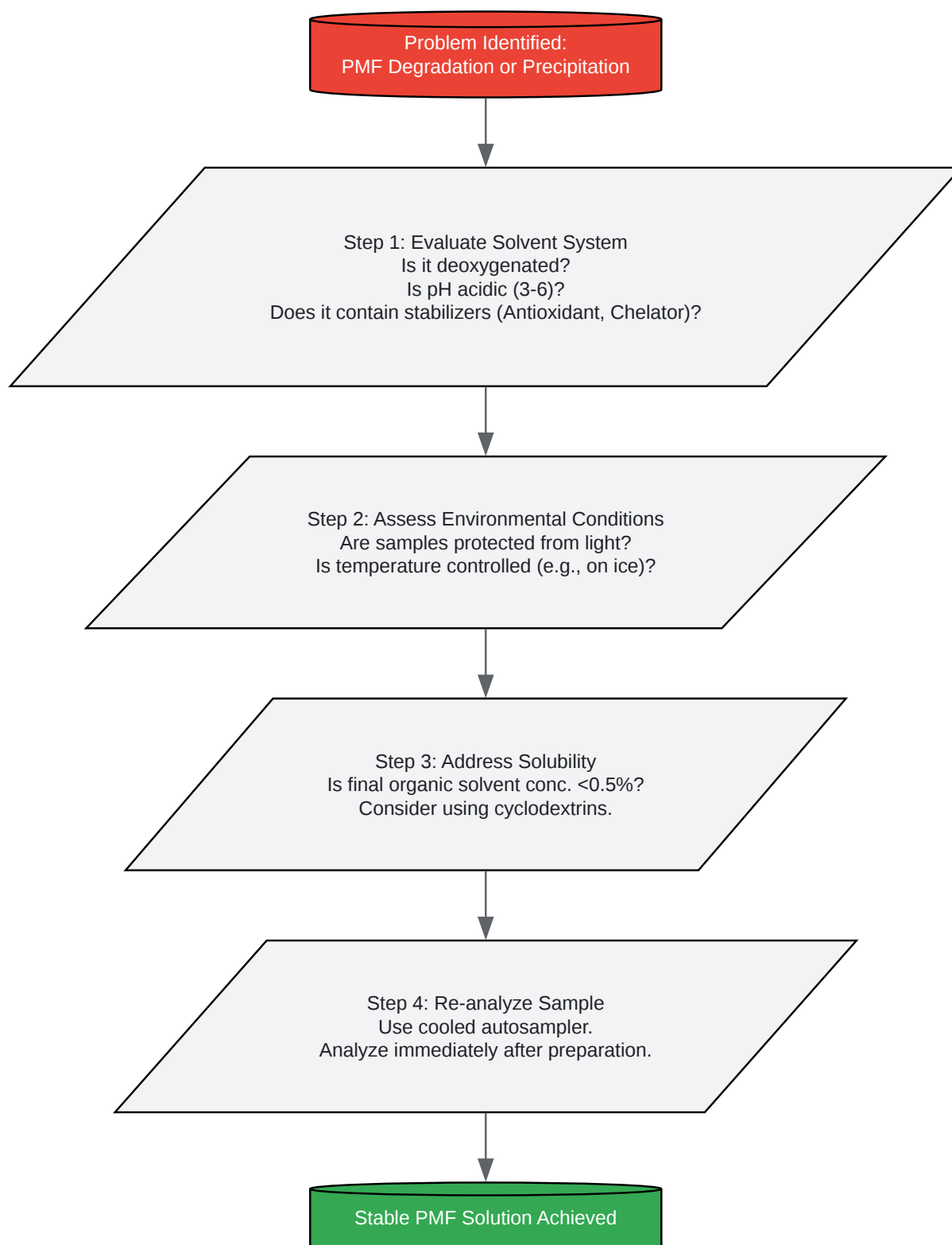
Stabilizing Agent	Class	Typical Concentration	Mechanism of Action
L-Ascorbic Acid	Antioxidant	0.1% (w/v)	Preferentially oxidized, thereby scavenging oxygen and free radicals to protect the PMF.[6][26]
Disodium EDTA	Chelating Agent	0.1 - 1 mM	Binds (chelates) transition metal ions like Fe ³⁺ and Cu ²⁺ , preventing them from catalyzing oxidative degradation reactions.[6][27]
Butylated Hydroxytoluene (BHT)	Antioxidant	0.01 - 0.1%	A synthetic antioxidant effective in organic solvents; acts as a free radical scavenger.[6][28]
Nitrogen / Argon	Inert Gas	N/A	Displaces dissolved oxygen from solvents (sparging) and vial headspaces, creating an inert atmosphere.[6]
Hydroxypropyl-β-Cyclodextrin	Encapsulating Agent	Varies (e.g., 1:1 molar ratio)	Forms an inclusion complex, physically shielding the hydrophobic PMF molecule from the aqueous environment and degradants.[12][13][21]

Diagrams



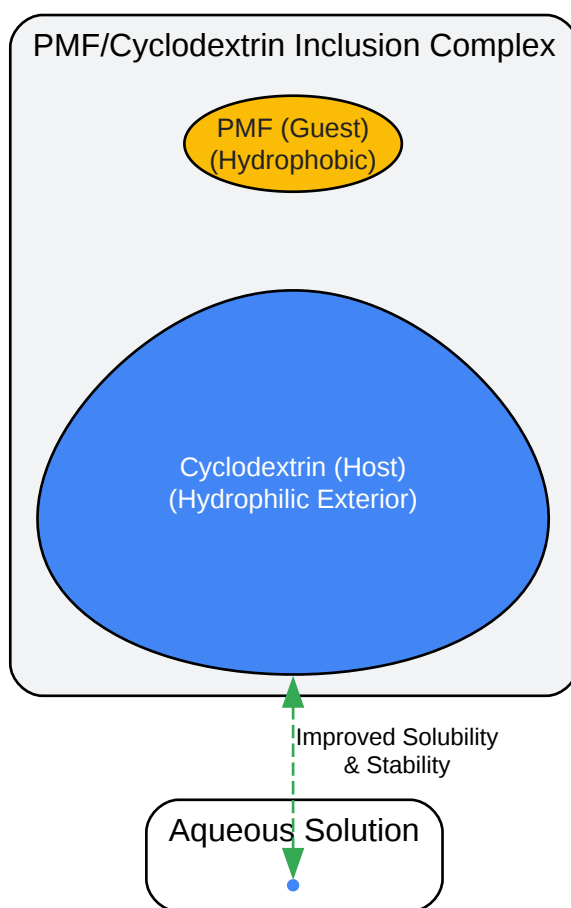
[Click to download full resolution via product page](#)

Caption: Primary degradation pathway for PMFs in solution.



[Click to download full resolution via product page](#)

Caption: Workflow for troubleshooting PMF instability.



[Click to download full resolution via product page](#)

Caption: Mechanism of PMF stabilization by cyclodextrin.

References

- Chaaban, H., et al. (2017). Effect of heat processing on thermal stability and antioxidant activity of six flavonoids. ResearchGate. [\[Link\]](#)
- Fujioka, K., et al. (2024). Polymethoxyflavones and Bone Metabolism. National Center for Biotechnology Information. [\[Link\]](#)
- Guo, J., et al. (2020). Improved bioaccessibility of polymethoxyflavones loaded into high internal phase emulsions stabilized by biopolymeric complexes: A dynamic digestion study via TNO's gastrointestinal model. National Center for Biotechnology Information. [\[Link\]](#)

- Ting, Y., et al. (2013). Design of high-loading and high-stability viscoelastic emulsions for polymethoxyflavones. ResearchGate. [\[Link\]](#)
- Bibi, F., et al. (2022). Polymethoxyflavones: an updated review on pharmacological properties and underlying molecular mechanisms. Taylor & Francis Online. [\[Link\]](#)
- Rauf, A., et al. (2024). Flavonoids: Antioxidant Powerhouses and Their Role in Nanomedicine. National Center for Biotechnology Information. [\[Link\]](#)
- Abotaleb, M., et al. (2024). A Comprehensive Review of Biological Properties of Flavonoids and Their Role in the Prevention of Metabolic, Cancer and Neurodegenerative Diseases. MDPI. [\[Link\]](#)
- Shah, M. A., et al. (2022). Review of the antioxidant potential of flavonoids as a subgroup of polyphenols and partial substitute for synthetic antioxidants. National Center for Biotechnology Information. [\[Link\]](#)
- Oancea, S., et al. (2022). Combined effect of pH and high temperature on the stability and antioxidant capacity of two anthocyanins in aqueous solution. ResearchGate. [\[Link\]](#)
- Tan, J. S., et al. (2022). Effect of Temperatures on Polyphenols during Extraction. MDPI. [\[Link\]](#)
- Oancea, S., et al. (2021). A Review of the Current Knowledge of Thermal Stability of Anthocyanins and Approaches to Their Stabilization to Heat. National Center for Biotechnology Information. [\[Link\]](#)
- JP2008271839A - Water-soluble flavonoid composition and production method thereof, food, beverage, and cosmetic containing the composition.
- Manthey, J. A., et al. (2014). Chromatographic Techniques for the Separation of Polymethoxyflavones from Citrus. ResearchGate. [\[Link\]](#)
- Morovvat, M. H., et al. (2021). The effect of pH and temperature on growth, the antioxidants, phenols and flavonoids in Scenedesmus sp. microalgae. ResearchGate. [\[Link\]](#)
- Adwas, A. A., et al. (2024). The Role of Plant-Derived Bioactive Compounds in Mitigating Oxidative Stress. MDPI. [\[Link\]](#)

- Li, S., et al. (2010). Quantitative analysis of hydroxylated polymethoxyflavones by high-performance liquid chromatography. PubMed. [\[Link\]](#)
- Chemat, F., et al. (2023). Green Extraction at Scale: Hydrodynamic Cavitation for Bioactive Recovery and Protein Functionalization—A Narrative Review. MDPI. [\[Link\]](#)
- Wang, Y., et al. (2024). Comprehensive analysis of polymethoxyflavone metabolism in orange peel using an animal model. National Center for Biotechnology Information. [\[Link\]](#)
- Udom-Tok, S., et al. (2021). A 5,7-dimethoxyflavone/hydroxypropyl- β -cyclodextrin inclusion complex with anti-butyrylcholinesterase activity. PubMed. [\[Link\]](#)
- Tan, J. S., et al. (2013). Optimization, formulation, and characterization of multiflavonoids-loaded flavanosome by bulk or sequential technique. National Center for Biotechnology Information. [\[Link\]](#)
- Kumar, N., et al. (2022). Rapid separation method of polymethoxyflavones from citrus using flash chromatography. ResearchGate. [\[Link\]](#)
- Toledo, C., et al. (2024). An update on citrus polymethoxyflavones: chemistry, metabolic fate, and relevant bioactivities. ResearchGate. [\[Link\]](#)
- Suttiyotin, P., et al. (2024). Pharmacokinetics and stability of methoxyflavones from *Kaempferia parviflora* in Thai native roosters. National Center for Biotechnology Information. [\[Link\]](#)
- Tey, J. S., et al. (2022). Formulation Strategies to Improve the Stability and Handling of Oral Solid Dosage Forms of Highly Hygroscopic Pharmaceuticals and Nutraceuticals. PubMed. [\[Link\]](#)
- Tey, J. S., et al. (2022). Formulation Strategies to Improve the Stability and Handling of Oral Solid Dosage Forms of Highly Hygroscopic Pharmaceuticals and Nutraceuticals. National Center for Biotechnology Information. [\[Link\]](#)
- Gucka, M., et al. (2021). Preparation of Synthetic and Natural Derivatives of Flavonoids Using Suzuki–Miyaura Cross-Coupling Reaction. ResearchGate. [\[Link\]](#)

- Ting, Y., et al. (2015). Influence of Processing Parameters on Morphology of Polymethoxyflavone in Emulsions. ResearchGate. [\[Link\]](#)
- Yang, Y., et al. (2023). How cyclodextrin encapsulation improves molecular stability of apple polyphenols phloretin, phlorizin, and ferulic acid: Atomistic insights through structural chemistry. PubMed. [\[Link\]](#)
- Szejtli, J., et al. (1998). Stabilization and Solubilization of Lipophilic Natural Colorants with Cyclodextrins. ResearchGate. [\[Link\]](#)
- de Oliveira, G. G. G., et al. (2023). Cyclodextrins and Their Derivatives as Drug Stability Modifiers. National Center for Biotechnology Information. [\[Link\]](#)
- Funieru, C., et al. (2024). Advancements in Cyclodextrin Complexes with Bioactive Secondary Metabolites and Their Pharmaceutical Applications. National Center for Biotechnology Information. [\[Link\]](#)
- Tey, J. S., et al. (2022). Formulation Strategies to Improve the Stability and Handling of Oral Solid Dosage Forms of Highly Hygroscopic Pharmaceuticals and Nutraceuticals. ResearchGate. [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. researchgate.net \[researchgate.net\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. Comprehensive analysis of polymethoxyflavone metabolism in orange peel using an animal model - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. researchgate.net \[researchgate.net\]](#)
- [6. pdf.benchchem.com \[pdf.benchchem.com\]](#)

- [7. researchgate.net \[researchgate.net\]](#)
- [8. mdpi.com \[mdpi.com\]](#)
- [9. researchgate.net \[researchgate.net\]](#)
- [10. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [11. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [12. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [13. A 5,7-dimethoxyflavone/hydroxypropyl- \$\beta\$ -cyclodextrin inclusion complex with anti-butyrylcholinesterase activity - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [14. How cyclodextrin encapsulation improves molecular stability of apple polyphenols phloretin, phlorizin, and ferulic acid: Atomistic insights through structural chemistry - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [15. JP2008271839A - Water-soluble flavonoid composition and production method thereof, food containing water-soluble flavonoid composition, etc. - Google Patents \[patents.google.com\]](#)
- [16. Polymethoxyflavones and Bone Metabolism - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [17. Improved bioaccessibility of polymethoxyflavones loaded into high internal phase emulsions stabilized by biopolymeric complexes: A dynamic digestion study via TNO's gastrointestinal model - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [18. Flavonoids: Antioxidant Powerhouses and Their Role in Nanomedicine - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [19. Formulation Strategies to Improve the Stability and Handling of Oral Solid Dosage Forms of Highly Hygroscopic Pharmaceuticals and Nutraceuticals - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [20. Formulation Strategies to Improve the Stability and Handling of Oral Solid Dosage Forms of Highly Hygroscopic Pharmaceuticals and Nutraceuticals - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [21. Cyclodextrins and Their Derivatives as Drug Stability Modifiers - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [22. Advancements in Cyclodextrin Complexes with Bioactive Secondary Metabolites and Their Pharmaceutical Applications - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [23. tandfonline.com \[tandfonline.com\]](#)
- [24. Quantitative analysis of hydroxylated polymethoxyflavones by high-performance liquid chromatography - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [25. researchgate.net \[researchgate.net\]](#)

- [26. mdpi.com \[mdpi.com\]](#)
- [27. mdpi.com \[mdpi.com\]](#)
- [28. Review of the antioxidant potential of flavonoids as a subgroup of polyphenols and partial substitute for synthetic antioxidants - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Technical Support Center: Improving the Stability of Polymethoxyflavones in Solution]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15596381/docs#technical-support-center-improving-the-stability-of-polymethoxyflavones-in-solution>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

